

Application Notes and Protocols for Butaxamine

Dosage and Administration in Mice

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Compound of Interest

Compound Name: *Butaxamina*

CAS No.: 60934-52-3

Cat. No.: B10847543

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Introduction to Butaxamine

Butaxamine is a selective β 2-adrenergic receptor (β 2-AR) antagonist. It is primarily utilized in experimental research to investigate the role of β 2-adrenergic signaling in various physiological and pathological processes. By selectively blocking β 2-ARs, butaxamine allows researchers to elucidate the specific contributions of this receptor subtype, distinct from β 1-ARs, which are predominantly found in the heart. Its utility has been demonstrated in studies related to bone metabolism, inflammation, and other conditions where the sympathetic nervous system plays a regulatory role. Butaxamine's mechanism of action involves the competitive inhibition of endogenous catecholamines, such as epinephrine and norepinephrine, at the β 2-AR, thereby preventing the activation of downstream signaling cascades.

Data Presentation

The following tables summarize quantitative data on butaxamine dosage and administration from various in vivo studies in mice and rats.

Table 1: Butaxamine Dosage and Administration in Mice

Mouse Model	Administration Route	Dosage	Vehicle	Treatment Frequency & Duration	Reference
Aged C57BL/6 Mice	Intraperitoneal (i.p.)	1.0, 3.0, and 10.0 mg/kg	Saline	Before each of nine bouts of cantilever bending	[1] [2]
Not Specified	Intrathecal (i.t.)	1-10 µg/5 µl	Not Specified	Single dose	[3]
Zymosan-induced inflammation	Intraperitoneal (i.p.)	Not specified in abstract	Not Specified	Pretreatment before oxygen therapy	[4]

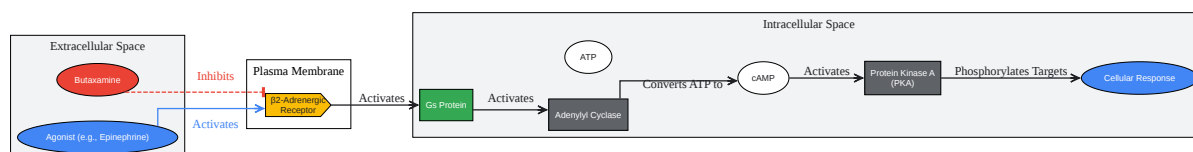
Table 2: Butaxamine Dosage and Administration in Rats

Rat Model	Administration Route	Dosage	Vehicle	Treatment Frequency & Duration	Reference
Spontaneously Hypertensive Rat	Oral gavage (p.o.)	0.1, 1, and 10 mg/kg	Not Specified	Once daily for 12 weeks	[5]

Signaling Pathway

Butaxamine acts as an antagonist at the β 2-adrenergic receptor, a G-protein coupled receptor (GPCR). In the canonical signaling pathway, the binding of an agonist (like epinephrine) to the β 2-AR activates the stimulatory G-protein (Gs). The α -subunit of Gs then activates adenylyl cyclase, which converts ATP to cyclic AMP (cAMP). Elevated cAMP levels lead to the activation of Protein Kinase A (PKA), which in turn phosphorylates various downstream targets, leading to

a cellular response. Butaxamine blocks this initial receptor activation, thereby inhibiting the entire downstream cascade.



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Butaxamine's inhibitory effect on the β_2 -adrenergic signaling pathway.

Experimental Protocols

The following are detailed methodologies for the administration of butaxamine in mice, based on cited literature and general best practices.

Protocol 1: Intraperitoneal (i.p.) Injection of Butaxamine

This protocol is adapted from studies investigating the effects of butaxamine on bone anabolism in aged mice.^{[1][2]}

Materials:

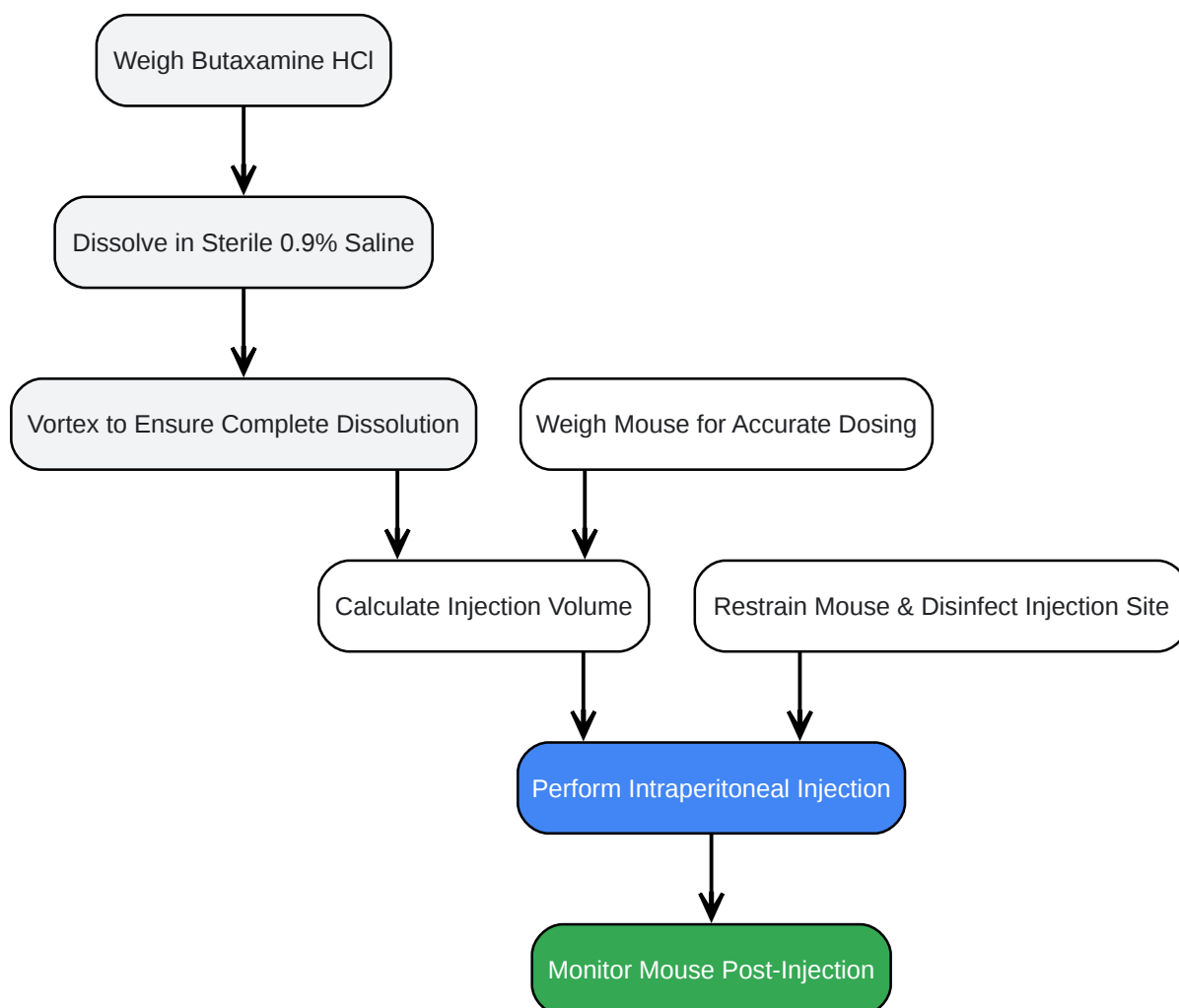
- Butaxamine hydrochloride
- Sterile, pyrogen-free 0.9% saline for injection
- Sterile 1 mL syringes with 25-27 gauge needles
- Analytical balance

- Sterile microcentrifuge tubes or vials
- Vortex mixer
- 70% ethanol for disinfection
- Appropriate personal protective equipment (PPE)

Procedure:

- Preparation of Butaxamine Solution:
 - On the day of injection, weigh the required amount of butaxamine hydrochloride using an analytical balance.
 - Dissolve the butaxamine in sterile 0.9% saline to the desired final concentration (e.g., for a 10 mg/kg dose in a 25 g mouse with an injection volume of 0.1 mL, the concentration would be 2.5 mg/mL).
 - Vortex the solution until the butaxamine is completely dissolved. Ensure the final solution is clear and free of particulates.
- Animal Handling and Injection:
 - Weigh each mouse to accurately calculate the injection volume.
 - Gently restrain the mouse, exposing the abdomen.
 - Disinfect the injection site in the lower right or left quadrant of the abdomen with 70% ethanol. Avoid the midline to prevent puncture of the bladder or cecum.
 - Insert the needle at a 15-30 degree angle into the peritoneal cavity.
 - Aspirate slightly to ensure the needle has not entered a blood vessel or organ.
 - Slowly inject the calculated volume of the butaxamine solution.
 - Withdraw the needle and return the mouse to its cage.

- Monitor the mouse for any adverse reactions post-injection.



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Workflow for intraperitoneal injection of butaxamine in mice.

Protocol 2: Oral Gavage (p.o.) Administration of Butaxamine

This protocol is based on general practices for oral administration of compounds with low water solubility in rodents, as specific vehicle details for butaxamine in mice are not readily available.

[6][7][8] A common vehicle for such compounds is 0.5% methylcellulose.

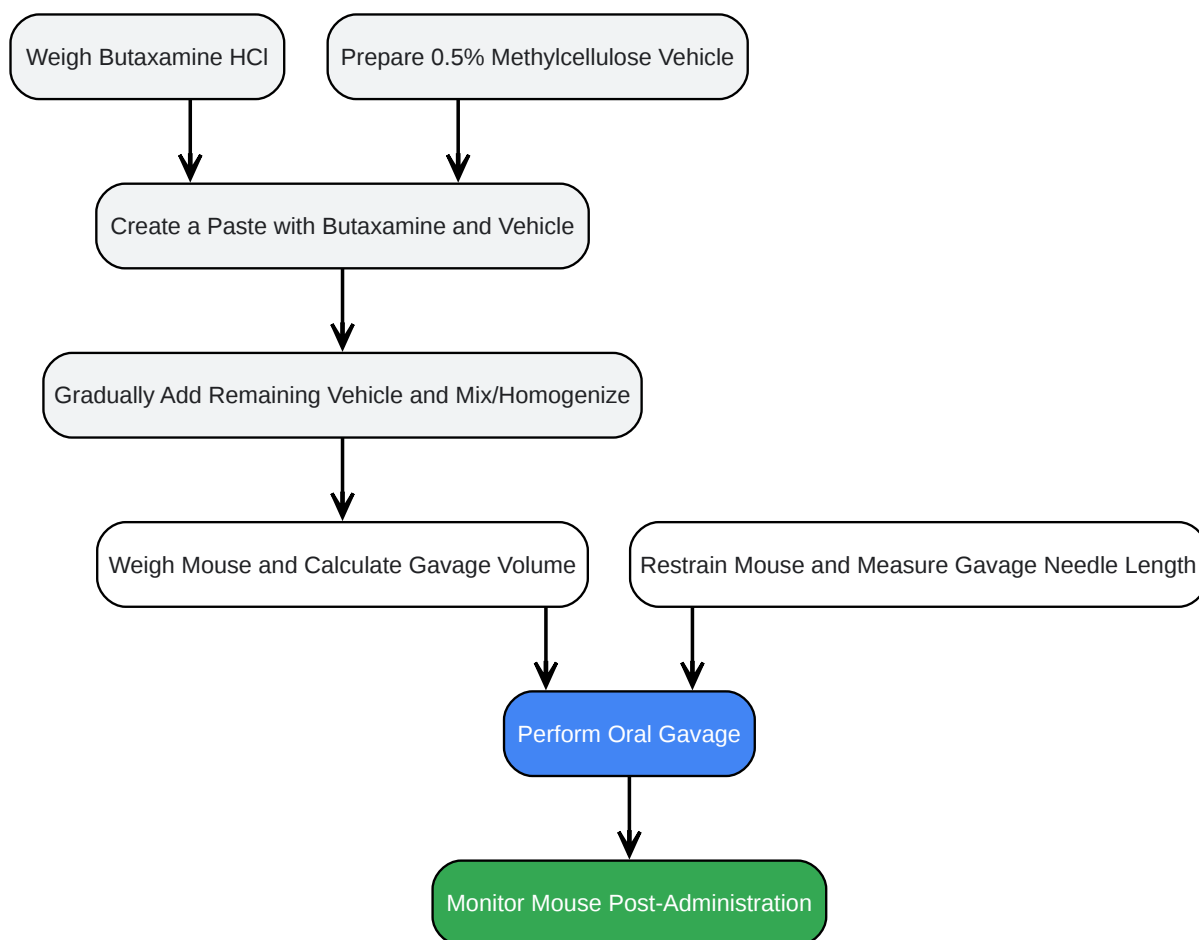
Materials:

- Butaxamine hydrochloride
- 0.5% (w/v) methylcellulose in sterile water
- Sterile water
- Analytical balance
- Mortar and pestle (optional)
- Beaker and magnetic stirrer, or homogenizer
- Calibrated oral gavage needles (20-22 gauge for mice)
- Syringes (1 mL or appropriate size)
- PPE

Procedure:

- Preparation of Butaxamine Suspension:
 - Weigh the required amount of butaxamine hydrochloride.
 - If the particle size is large, gently grind the powder using a mortar and pestle to create a finer powder.
 - In a small beaker, create a paste by adding a small amount of the 0.5% methylcellulose vehicle to the butaxamine powder and mixing thoroughly.
 - Gradually add the remaining vehicle while continuously stirring or homogenizing to achieve a uniform suspension of the desired final concentration.
- Animal Handling and Gavage:
 - Weigh the mouse to determine the correct gavage volume. The typical maximum volume for oral gavage in mice is 10 mL/kg.
 - Gently restrain the mouse, holding it in an upright position.

- Measure the correct length for gavage needle insertion by holding the needle alongside the mouse, from the tip of the nose to the last rib.
- Insert the gavage needle into the mouth, passing it over the tongue and down the esophagus. The needle should pass smoothly without resistance.
- Slowly administer the butaxamine suspension.
- Gently remove the gavage needle and return the mouse to its cage.
- Monitor the animal for any signs of distress, such as difficulty breathing.



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Workflow for oral gavage administration of butaxamine in mice.

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